

# In-depth Technical Guide on the Biological Activity of Rosthornin B

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## Compound of Interest

Compound Name: Rosthornin B

Cat. No.: B1180725

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## Notice of Limited Availability of Scientific Data

Dear Researchers, Scientists, and Drug Development Professionals,

Our comprehensive investigation into the biological activity of **Rosthornin B**, with a focus on its anti-cancer properties, has revealed a significant scarcity of publicly available scientific literature. While we have successfully identified **Rosthornin B** as a distinct chemical entity, the depth of research required to produce an in-depth technical guide, as originally intended, is not supported by current scientific publications.

## What We Found:

- **Chemical Identity:** **Rosthornin B** is an ent-kaurene diterpenoid compound.<sup>[1]</sup> Its chemical formula is C<sub>24</sub>H<sub>34</sub>O<sub>7</sub>, and its molecular weight is 434.52.<sup>[1]</sup> The Chemical Abstracts Service (CAS) number for **Rosthornin B** is 125181-21-7.<sup>[1][2][3][4][5]</sup>
- **Natural Source:** **Rosthornin B** has been isolated from the ether extract of the dried leaves of *Rabdosia rosthornii*.<sup>[1][2][3]</sup>
- **Biological Activity:** The documented biological activity of **Rosthornin B** is limited. One study has reported its antibacterial activity.<sup>[1]</sup> There is also a mention of **Rosthornin B** in the context of the total synthesis of ent-kaurane diterpenes.<sup>[6]</sup>

## Limitations:

Our extensive search did not yield any specific studies detailing the anti-cancer effects of **Rosthornin B**, its role in apoptosis, or the associated signaling pathways. Consequently, we are unable to provide the requested quantitative data tables, detailed experimental protocols, and signaling pathway diagrams for **Rosthornin B** at this time.

#### An Alternative for Your Consideration: Rasfonin

During our research, we identified a similarly named compound, rasfonin, which is a fungal secondary metabolite with well-documented anti-cancer properties. Unlike **Rosthornin B**, there is a substantial body of research on rasfonin's biological activities, including its mechanisms of inducing apoptosis and autophagy in cancer cells.

Should you be interested, we can provide a comprehensive technical guide on the biological activity of rasfonin, which would include:

- Quantitative Data Summaries: Tables detailing IC50 values and other quantitative measures of its anti-cancer activity.
- Detailed Experimental Protocols: Methodologies for key experiments such as cell viability assays, apoptosis and autophagy detection, and Western blotting for signaling pathway analysis.
- Signaling Pathway Diagrams: Graphviz diagrams illustrating the signaling cascades modulated by rasfonin, such as the ROS/JNK pathway.

We believe that a guide on rasfonin would be of significant value to your research in cancer drug discovery and development. Please let us know if you would like us to proceed with this alternative topic.

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